

An In-depth Technical Safety Guide on 2,4,5-Trimethylphenylboronic Acid

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Compound of Interest

Compound Name: 2,4,5-Trimethylphenylboronic acid

Cat. No.: B150979

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **2,4,5-Trimethylphenylboronic acid** (CAS No. 352534-80-6) was found in the available search results. The following guide is a compilation of information for this specific isomer where available, supplemented with data from the closely related isomer, 2,4,6-Trimethylphenylboronic acid (CAS No. 5980-97-2), to provide a comprehensive safety overview. It is imperative to handle this chemical with caution and to perform a thorough risk assessment before use.

Chemical Identification

Identifier	2,4,5-Trimethylphenylboronic acid	2,4,6-Trimethylphenylboronic acid
IUPAC Name	(2,4,5-trimethylphenyl)boronic acid	(2,4,6-trimethylphenyl)boronic acid[1]
Synonyms	-	2,4,6-Trimethylbenzeneboronic acid, Mesitylene-2-boronic acid[2][3]
CAS Number	352534-80-6[4]	5980-97-2[2][5][6]
Molecular Formula	C9H13BO2[4]	C9H13BO2[1][2]
Molecular Weight	164.01 g/mol	164.01 g/mol [1][5][6]
Chemical Structure	(Not available in search results)	(Not available in search results)

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized approach to hazard communication.

For **2,4,5-Trimethylphenylboronic acid**:

- Signal Word: Warning
- Hazard Pictogram:
 - GHS07: Exclamation mark
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

- Precautionary Statements:

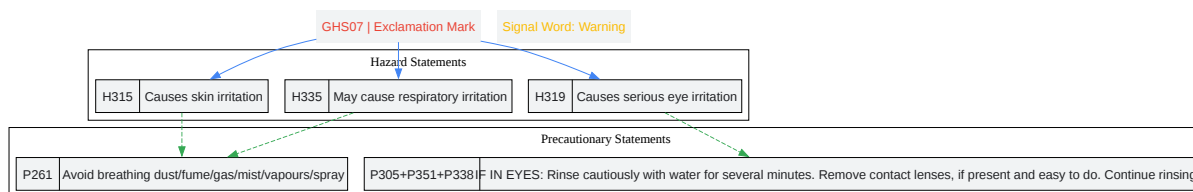
- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

For 2,4,6-Trimethylphenylboronic acid (for comparison and supplementation):[\[2\]](#)

- Signal Word: Warning

- Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.



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Caption: GHS Hazard Classification for **2,4,5-Trimethylphenylboronic acid**.

First-Aid Measures

Immediate medical attention is required in case of exposure. The following measures are based on general knowledge of boronic acids and data for the 2,4,6-isomer.

Exposure Route	First-Aid Procedure
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention. Take off contaminated clothing and wash it before reuse. [2]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[7]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.[7]

Fire-Fighting Measures

Aspect	Details
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, alcohol-resistant foam.[7]
Unsuitable Extinguishing Media	No information available.
Specific Hazards Arising from the Chemical	Keep product and empty container away from heat and sources of ignition.[7]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Oxides of boron.[7]
Protective Equipment and Precautions for Firefighters	As in any fire, wear self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear. [7]

Accidental Release Measures

Aspect	Details
Personal Precautions	Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist or gas. Ensure adequate ventilation.
Environmental Precautions	Do not let product enter drains.
Methods for Containment and Cleaning Up	Sweep up and shovel into suitable containers for disposal. Keep in suitable, closed containers for disposal. [7]

Handling and Storage

Proper handling and storage are crucial to maintain the chemical's integrity and ensure safety.

Aspect	Details
Precautions for Safe Handling	Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Avoid dust formation. Wash hands and face thoroughly after handling. [2]
Conditions for Safe Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place. Store in an inert atmosphere at 2-8°C. Incompatible materials include strong oxidizing agents, acids, and strong bases. [7]

Exposure Controls and Personal Protection

Control Parameter	Details
Engineering Controls	Ensure that eyewash stations and safety showers are close to the workstation location. Use a local exhaust if dust or aerosol will be generated.[2]
Respiratory Protection	Dust respirator. Follow local and national regulations.[2]
Hand Protection	Wear protective gloves.[2]
Eye Protection	Safety glasses. A face-shield if the situation requires.[2]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[7]



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Caption: General Experimental Workflow for Handling Boronic Acids.

Physical and Chemical Properties

Data for **2,4,5-Trimethylphenylboronic acid** is limited. The following table includes data for the 2,4,6-isomer for reference.

Property	2,4,5-Trimethylphenylboronic acid	2,4,6-Trimethylphenylboronic acid
Appearance	Solid	White to off-white powder[7]
Odor	No information available	No information available[7]
Melting Point/Range	No information available	131 - 136 °C / 267.8 - 276.8 °F[7]
Boiling Point/Range	No information available	No information available
Flash Point	No information available	Not applicable
Solubility	No information available	No information available

Stability and Reactivity

Aspect	Details
Reactivity	No information available.
Chemical Stability	Stable under recommended storage conditions.
Possibility of Hazardous Reactions	None under normal processing.
Conditions to Avoid	Heat, flames, and sparks. Avoid dust formation.
Incompatible Materials	Strong oxidizing agents, acids, strong bases.[7]
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide, oxides of boron.[7]

Toxicological Information

No specific toxicological studies for **2,4,5-Trimethylphenylboronic acid** were found. The GHS classification suggests it is an irritant. The toxicological properties have not been fully investigated.[7]

Ecological Information

No specific ecological data for **2,4,5-Trimethylphenylboronic acid** was found. It is recommended to prevent its release into the environment. Do not empty into drains.[7]

Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.

Transport Information

This substance is not typically regulated for transport.

Regulatory Information

Users should consult local, regional, and national regulations for the classification and labeling of this substance.

Conclusion and Recommendations

2,4,5-Trimethylphenylboronic acid is a chemical that requires careful handling due to its irritant properties. Researchers and scientists must adhere to strict safety protocols, including the use of appropriate personal protective equipment and working in a well-ventilated area. A thorough risk assessment should be conducted before any experimental work is undertaken. Given the limited availability of specific safety data, it is prudent to treat this compound with the same or greater precautions as its better-studied isomers.

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